

Personal protective equipment for handling 1,2,4-Benzenetriol

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Compound of Interest

Compound Name: 1,2,4-Benzenetriol

Cat. No.: B023740

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Essential Safety and Handling Guide for 1,2,4-Benzenetriol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,2,4-Benzenetriol** (CAS No. 533-73-3). Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks.

Health Hazard Summary

1,2,4-Benzenetriol is a hazardous substance that poses significant health risks upon exposure.^{[1][2]} It is classified as harmful if swallowed, inhaled, or in contact with skin.^[1] It is known to cause skin irritation, and serious eye irritation and damage.^{[2][3][4]} Additionally, it may cause respiratory irritation.^{[1][2]} This compound is also sensitive to air and light.^{[1][5]} Studies have indicated that it is mutagenic and can induce oxidative DNA damage.^{[6][7]}

GHS Hazard Classifications

Hazard Class	Category	GHS Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Irritation	Category 1 / 2	H318: Causes serious eye damage[2][3][4] / H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3][4]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against exposure. The following table summarizes the required PPE for handling **1,2,4-Benzenetriol**.

Body Part	PPE Requirement	Details and Recommendations
Eyes/Face	Mandatory	Wear chemical safety goggles or a face shield to protect against dust and splashes.[1][8][9]
Skin/Hands	Mandatory	Chemical-resistant gloves are required.[3] Nitrile or butyl rubber gloves are recommended for adequate protection.[9] Always inspect gloves for integrity before use and remove them with care to avoid skin contamination.[1]
Body	Mandatory	Wear a lab coat or a chemical-resistant apron.[9] Full-body protective clothing may be necessary for handling large quantities or in the event of a spill.[9]
Respiratory	As Needed	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation.[5][8] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator (e.g., N95 dust mask) is required.[3][9]
Feet	Mandatory	Closed-toe shoes must be worn in the laboratory to protect against spills.[9]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a Safety Data Sheet (SDS) for **1,2,4-Benzenetriol** is accessible.[\[1\]](#)
 - Work in a designated area, such as a chemical fume hood, with adequate ventilation.[\[5\]](#)
 - Don all required PPE as specified in the table above.[\[1\]](#)[\[8\]](#)
 - Have an emergency plan and necessary first-aid supplies readily available.
- Handling:
 - Avoid generating dust when handling the solid form.[\[5\]](#)
 - Do not breathe dust, fumes, or vapors.[\[1\]](#)[\[5\]](#)
 - Avoid all contact with eyes, skin, and clothing.[\[1\]](#)[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[8\]](#) Store in a cool, dry place away from light and air.[\[1\]](#)[\[5\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[8\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[8\]](#)
 - Carefully remove and decontaminate or dispose of PPE. Contaminated clothing should be removed and washed before reuse.[\[1\]](#)[\[8\]](#)
 - Clean the work area using appropriate methods.

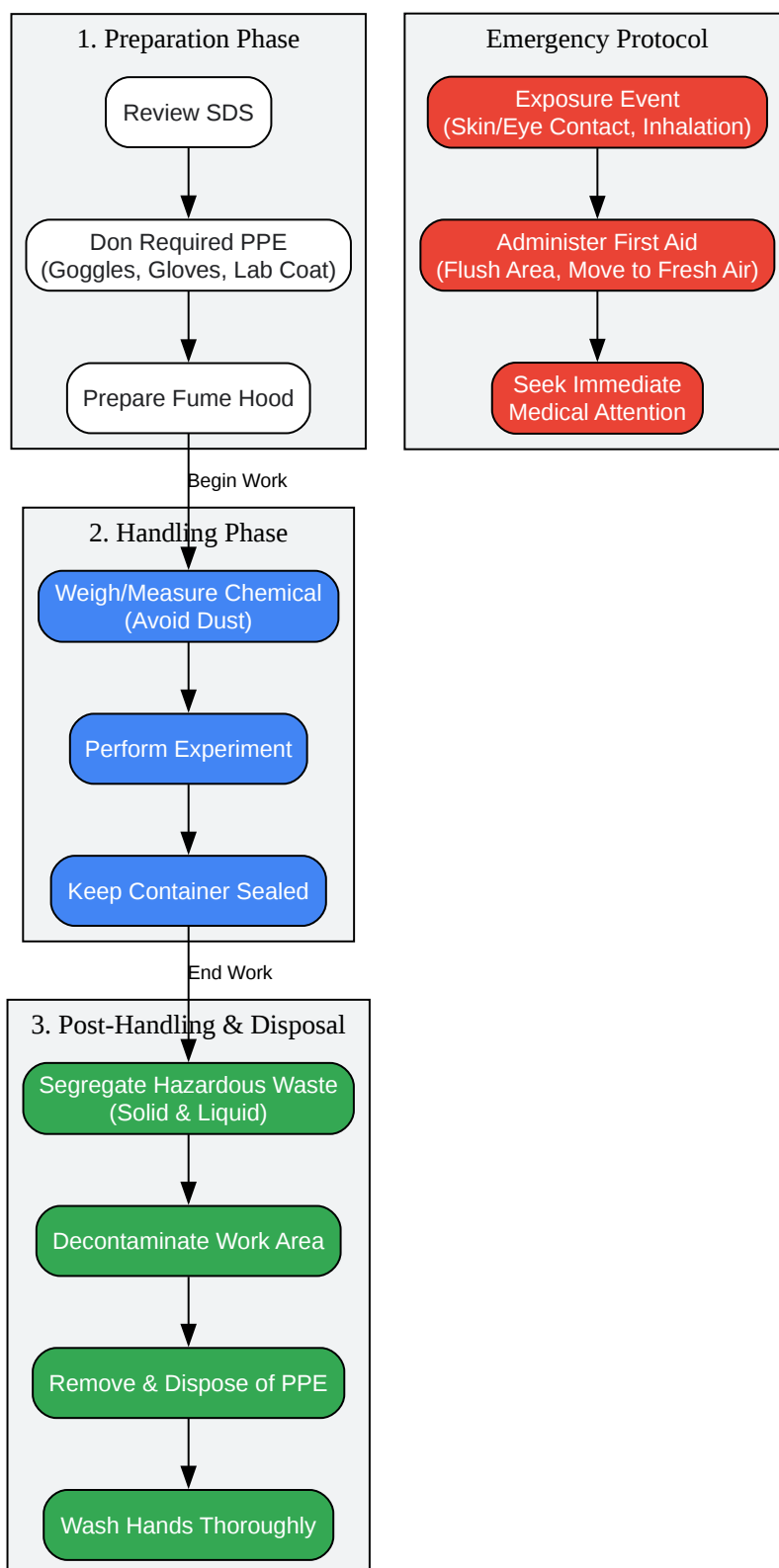
Disposal Plan

All waste containing **1,2,4-Benzenetriol**, including empty containers and contaminated PPE, must be treated as hazardous waste.

- Solid Waste: Collect solid waste, including spills swept up with inert material, in a suitable, labeled, and sealed container for disposal.[\[1\]](#)[\[5\]](#)
- Liquid Waste: Do not empty into drains or release into the environment.[\[1\]](#)[\[5\]](#) Collect in a designated, sealed hazardous waste container.
- Regulatory Compliance: Dispose of all waste materials at an approved waste disposal plant. [\[1\]](#)[\[8\]](#) Always follow your institution's specific guidelines and adhere to all local, state, and federal regulations for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department for specific guidance.[\[9\]](#)

Workflow Visualization

The following diagram illustrates the essential workflow for safely handling **1,2,4-Benzenetriol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1,2,4-Benzenetriol**.

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